Commercial Sourcing & Validation of High-Purity 2,5-Dimethoxyisonicotinic Acid

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Compound of Interest

Compound Name:	*2,5-Dimethoxyisonicotinic acid*
Cat. No.:	*B13617881*

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A Technical Guide for Medicinal Chemistry & Procurement

Executive Summary: The "Missing" Isomer

Researchers seeking **2,5-Dimethoxyisonicotinic acid** (Pyridine-4-carboxylic acid, 2,5-dimethoxy-) often encounter a critical supply chain bottleneck: it is not a standard catalog item.

Unlike its symmetric isomer 2,6-dimethoxyisonicotinic acid (CAS 6274-82-4), which is widely available due to facile synthesis from citrazinic acid, the 2,5-isomer requires directed functionalization of the pyridine ring. Consequently, "suppliers" listed in aggregators are often brokering custom synthesis slots rather than holding stock.

This guide provides the sourcing strategy, synthesis logic, and self-validating QC protocols required to procure this compound with >98% purity, ensuring you do not inadvertently receive the 2,6-isomer.

Chemical Profile & Critical Quality Attributes (CQAs)

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Before engaging suppliers, you must define the specification. The structural distinction is subtle but pharmacologically vital.

Attribute	Target: 2,5-Dimethoxyisonicotinic Acid	Common Impurity/Substitute: 2,6-Isomer
Structure	(Asymmetric)	(Symmetric)
Symmetry	C1 (Asymmetric)	C2v (Symmetric axis through N-C4)
1H NMR (Ar-H)	Two distinct singlets (H3 and H6 are chemically non-equivalent).	One singlet (H3 and H5 are equivalent).
Availability	Custom Synthesis Only	Commodity Chemical
CAS Number	Not formally assigned in major registries; use IUPAC name for RFQ.	6274-82-4

Why Purity Matters

In Structure-Activity Relationship (SAR) studies, the 2,5-substitution pattern alters the vector of the methoxy groups relative to the nitrogen lone pair, significantly impacting:

- pKa: The 2-OMe is electron-donating by resonance; the 5-OMe is inductive/resonance mixed but meta to the nitrogen.
- Metabolic Stability: The 5-position is a common site for oxidative metabolism; blocking it with a methoxy group can extend half-life (

).

Sourcing Strategy: The Custom Synthesis Route

Since this is a non-catalog item, do not rely on standard "Add to Cart" workflows. You must issue a Request for Quote (RFQ) for custom synthesis.

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Recommended Supplier Tiering

- Tier 1 (Primary Manufacturers): These firms have specific expertise in pyridine functionalization (lithiation/halogenation).
  - Examples:SpiroChem (Switzerland), Enamine (Ukraine/Latvia), WuXi AppTec (China).
- Tier 2 (Sourcing Agents): Use these if you lack a direct vendor qualification team.
  - Examples:eMolecules, MolPort. (Note: Ensure they confirm synthesis capability, not just stock checks).

RFQ Specification Template

> *Product:* ***2,5-Dimethoxyisonicotinic acid*** *Quantity: [e.g., 1 g, 5 g] Purity: >97% (HPLC) Specific QC Requirement: 1H-NMR must confirm asymmetric substitution (distinct signals for H3 and H6) to rule out 2,6-isomer contamination. Acceptable Impurity: <0.5% 2,5-dimethoxypyridine (starting material).*

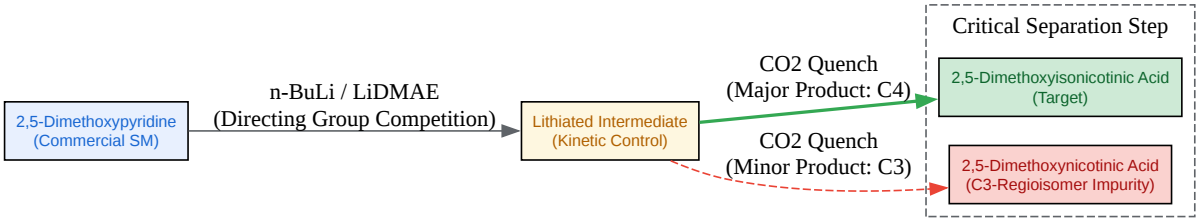
Technical Synthesis & Impurity Logic

To validate the supplier's capability, you must understand the synthesis. The most viable industrial route utilizes Directed Ortho Lithiation (DoL), which carries specific impurity risks.

The Lithiation Pathway (DOT Diagram)

The synthesis typically starts from commercial 2,5-dimethoxypyridine. The challenge is directing the lithiation to C4 (the target) rather than C3.

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Figure 1: Synthesis logic showing the critical regio-selectivity challenge between C4 (Target) and C3 (Impurity).

Mechanism Insight: The 2-methoxy group is a strong Ortho Directing Group (ODG). However, the 5-methoxy group also exerts influence.

- Path A (Desired): Lithiation at C4. This is sterically accessible and flanked by a proton and the 5-OMe.
- Path B (Undesired): Lithiation at C3. This position is "sandwiched" between the 2-OMe and the 4-H. While electronically favorable, it is sterically crowded.
- Supplier Validation Question: "What is your typical regioselectivity ratio for the C4 vs. C3 lithiation, and how do you separate the isomers?" (Answer should be chromatography or recrystallization).

Analytical Validation Protocol (The "Self-Validating" System)

Upon receipt of the material, run this protocol immediately. Do not rely solely on the Certificate of Analysis (CoA).

Protocol A: The "Symmetry Check" (1H-NMR)

This is the definitive test to distinguish the target from the cheap 2,6-isomer.

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- Solvent: DMSO-d6 (Pyridine acids often have poor solubility in CDCl3).
- Region of Interest: Aromatic region (7.0 – 9.0 ppm).
- Logic Gate:
  - IF you see one singlet integrating to 2 protons: FAIL. You have the symmetric 2,6-isomer.
  - IF you see two singlets (or weakly coupled doublets) integrating to 1 proton each: PASS. You have the asymmetric 2,5-isomer.

Protocol B: HPLC Purity & Regioisomer Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: Water (0.1% TFA) / Acetonitrile. Gradient 5% -> 95%.
- Detection: UV at 254 nm and 280 nm.
- Pass Criteria: Single peak >98%.
- Fail Criteria: Small shoulder peak (likely the C3-carboxyl impurity shown in Figure 1).

References

- Structure & Isomerism: PubChem. Compound Summary: 2,6-Dimethoxyisonicotinic acid (The Common Isomer). National Library of Medicine. Link
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- Synthesis Methodology: Couch, G. D., et al. (2019). A Novel Synthesis of 2,5-Di-substituted Pyridine Derivatives. Journal of Saudi Chemical Society. (Provides context on constructing 2,5-substituted rings). Link

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